

5-Bromo-5-Nitro-1,3-Dioxane concentration for preventing microbial growth

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Compound of Interest

Compound Name: 5-Bromo-5-Nitro-1,3-Dioxane

Cat. No.: B1667936

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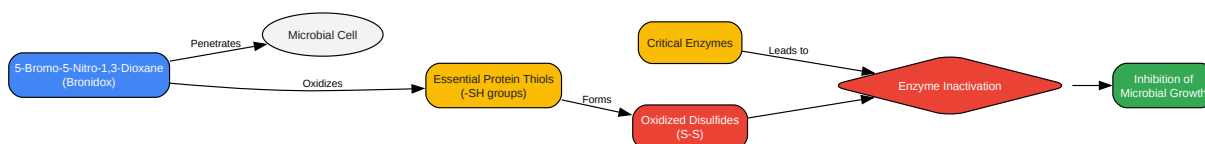
Application Notes for 5-Bromo-5-Nitro-1,3-Dioxane

Introduction

5-Bromo-5-Nitro-1,3-Dioxane, commonly known as Bronidox, is a synthetic antimicrobial compound used as a preservative in a variety of applications.[1][2][3] It is effective against a broad spectrum of microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi and yeasts.[1][4][5][6] Its primary function is to prevent or retard microbial growth, thereby protecting products from spoilage and extending their shelf life.[1][7]

Mechanism of Action

The antimicrobial activity of **5-Bromo-5-Nitro-1,3-Dioxane** stems from its ability to oxidize essential protein thiols within microbial cells.[1][2][5][8] This oxidation disrupts critical enzymatic functions, leading to the inhibition of enzyme activity and, consequently, the cessation of microbial growth and reproduction.[2][4][8]



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Caption: Mechanism of action for **5-Bromo-5-Nitro-1,3-Dioxane**.

Applications

5-Bromo-5-Nitro-1,3-Dioxane is utilized across several industries due to its efficacy as a preservative. Key applications include:

- **Cosmetics and Personal Care:** Primarily used in rinse-off products such as shampoos, conditioners, and foam baths.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Immunology:** Employed for the preservation of biological materials like antibodies and antisera, often as a substitute for sodium azide.[\[1\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)
- **In Vitro Diagnostics:** Used as a preservative in reagents, diluents, and buffers.[\[12\]](#)
- **Industrial Products:** Incorporated into water systems, paints, cutting oils, and for leather processing.[\[1\]](#)

Quantitative Data: Recommended Concentrations

The effective concentration of **5-Bromo-5-Nitro-1,3-Dioxane** varies depending on the application and the expected level of microbial challenge.

Application Area	Recommended Concentration (%)	Target Microorganisms	Notes
Cosmetics (Rinse-off)	≤ 0.1%	Bacteria, Yeasts, Fungi	Maximum concentration permitted in the EU.[9] Not for use in leave-on products or in formulations with amines/amides.[7][9][13]
Immunology Reagents	0.1% - 0.5%	Bacteria, Yeasts, Fungi	Preserves antibodies and antisera.[1][10][11]
In Vitro Diagnostics	0.1% - 0.5%	Bacteria, Fungi	For reagents with less than 10% protein content.[12]
General Formulations	0.05% - 0.2%	Broad Spectrum	Typical range for general preservative use.[2]

Protocols for Efficacy Testing

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This protocol outlines the procedure to determine the lowest concentration of **5-Bromo-5-Nitro-1,3-Dioxane** that completely inhibits the visible growth of a microorganism in vitro.[14][15]

Materials:

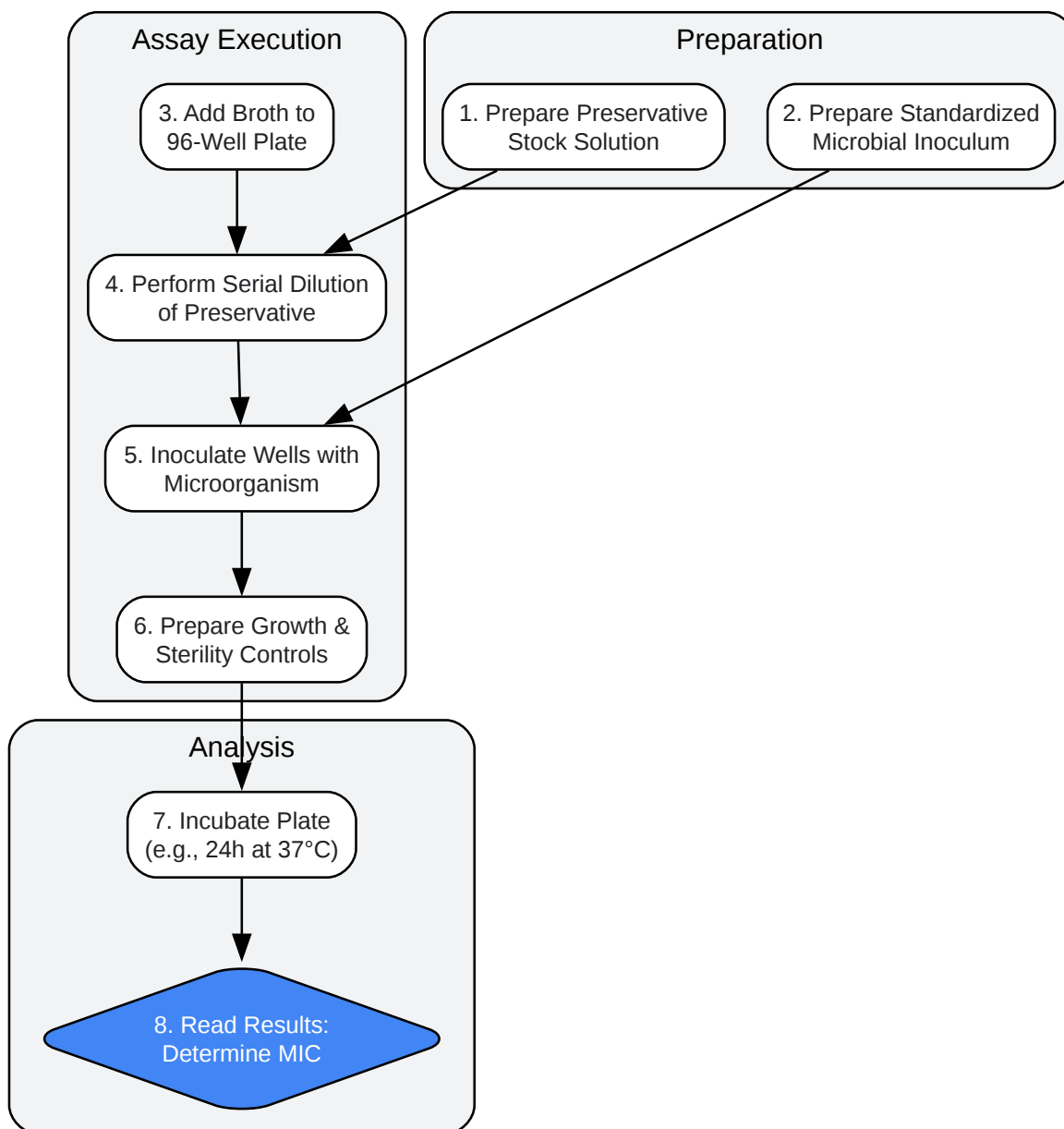
- **5-Bromo-5-Nitro-1,3-Dioxane** (Bronidox)
- Sterile 96-well microtiter plates
- Test microorganism (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Candida albicans*)

- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, Sabouraud Dextrose Broth for fungi)[14]
- Sterile saline or phosphate-buffered saline (PBS)
- Microbial inoculum standardized to 0.5 McFarland standard
- Pipettes and sterile tips
- Incubator

Procedure:

- Prepare Stock Solution: Prepare a stock solution of **5-Bromo-5-Nitro-1,3-Dioxane** in a suitable solvent (e.g., DMSO, Ethanol).[16] Note: If using a commercial solution like Bronidox L (10% active ingredient), calculate dilutions accordingly.[12]
- Prepare Inoculum: Culture the test microorganism overnight. Suspend colonies in sterile broth to match a 0.5 McFarland turbidity standard. Dilute this suspension (typically 1:100 or 1:20) in the appropriate broth to achieve a final concentration of approximately 5×10^5 CFU/mL for bacteria or $0.5\text{--}2.5 \times 10^5$ CFU/mL for yeast in the wells.[14]
- Serial Dilution: a. Add 100 μL of sterile broth to all wells of a 96-well plate. b. Add 100 μL of the **5-Bromo-5-Nitro-1,3-Dioxane** stock solution to the first well and mix thoroughly. c. Perform a two-fold serial dilution by transferring 100 μL from the first well to the second, mixing, and continuing this process across the plate. Discard 100 μL from the last well.
- Inoculation: Add 100 μL of the prepared microbial inoculum to each well. This will bring the final volume to 200 μL and halve the concentration of the preservative in each well.
- Controls:
 - Positive Control (Growth): A well containing 100 μL of broth and 100 μL of inoculum (no preservative).
 - Negative Control (Sterility): A well containing 200 μL of sterile broth only.

- Incubation: Cover the plate and incubate at the optimal temperature for the test organism (e.g., 37°C for 18-24 hours for most bacteria and yeasts).
- Reading Results: The MIC is the lowest concentration of **5-Bromo-5-Nitro-1,3-Dioxane** in which no visible growth (turbidity) is observed.



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

Protocol 2: Minimum Bactericidal Concentration (MBC) Determination

This protocol is a follow-up to the MIC test to determine the lowest concentration of the preservative that kills the microorganism.

Materials:

- Results from the MIC test (microtiter plate)
- Sterile agar plates (e.g., Mueller-Hinton Agar)
- Sterile pipette or inoculating loop

Procedure:

- **Select Wells:** Identify the MIC well and all wells with higher concentrations (those showing no growth).
- **Subculture:** Take a small aliquot (e.g., 10 µL) from each of these selected wells.[\[14\]](#)
- **Plate:** Streak the aliquot onto a fresh agar plate. Label each plate corresponding to the well concentration.
- **Incubate:** Incubate the agar plates under the same conditions as the MIC test.
- **Reading Results:** The MBC is the lowest concentration from the MIC plate that results in no microbial growth on the subcultured agar plate.

Safety and Handling

- **Irritation:** **5-Bromo-5-Nitro-1,3-Dioxane** can cause significant skin and eye irritation at concentrations of 0.5% and higher.[\[13\]](#)[\[17\]](#) Use appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Storage:** Store in a cool, dry, and dark place away from strong oxidizing agents.[\[1\]](#)[\[2\]](#) The compound can be sensitive to light and heat.[\[2\]](#)[\[11\]](#)

- Formulation Incompatibility: Avoid use in cosmetic products containing amines or amides, as this can lead to the formation of potentially harmful nitrosamines or nitrosamides.[7][13] The antimicrobial efficacy can be diminished by substances containing thiol (-SH) groups, such as cysteine.[12]

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